

# Personal protective equipment for handling Lipid 114

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## Compound of Interest

Compound Name: Lipid 114

Cat. No.: B15578202

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## Essential Safety and Handling Guide for Lipid 114

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Lipid 114**. The following procedures are designed to ensure safe operational handling and disposal.

**Lipid 114** is an ionizable cationic lipid utilized in the formation of lipid nanoparticles (LNPs) for applications such as siRNA delivery.<sup>[1][2]</sup> While a specific Safety Data Sheet (SDS) for **Lipid 114** is not publicly available, the following guidelines are based on its chemical nature and general best practices for handling lipid nanoparticles. This product is intended for research use only and is not for human or veterinary use.<sup>[1]</sup>

## Physicochemical and Storage Information

A summary of the known quantitative data for **Lipid 114** is presented below. Proper storage is critical to maintain its stability.

| Property            | Value   | Source                                  |
|---------------------|---|---|
| Storage Temperature | -20°C   | <a href="#">[1]</a> <a href="#">[3]</a> |
| Stability           | ≥ 4 years (at -20°C)  | <a href="#">[1]</a>                     |
| Formulation         | A solution in methyl acetate                                    | <a href="#">[1]</a>                     |
| Molecular Formula   | C <sub>95</sub> H <sub>186</sub> N <sub>4</sub> O <sub>10</sub> | <a href="#">[1]</a>                     |
| Formula Weight      | 1544.5 g/mol  | <a href="#">[1]</a>                     |
| Purity              | ≥98%  | <a href="#">[1]</a>                     |
| Solubility          | Soluble in Methyl Acetate (≥10 mg/mL)                           | <a href="#">[1]</a>                     |

## Personal Protective Equipment (PPE)

A comprehensive PPE program is the last line of defense against potential exposure.[\[4\]](#) The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

| PPE Category            | Minimum Requirements  | Recommended for Higher Risk Scenarios   |
|-------------------------|---|---|
| Hand Protection         | Appropriate chemical-resistant gloves. Gloves should be inspected before use. | Double-gloving may be appropriate. Glove selection should consider resistance to both the lipid and any solvents used. <a href="#">[4]</a>  |
| Body Protection         | A standard laboratory coat.   | Chemical protective clothing (CPC) made from a low dust-retention fabric, such as nonwoven textiles (e.g., high-density polyethylene). <a href="#">[4]</a> <a href="#">[5]</a>  |
| Eye and Face Protection | Safety glasses with side shields.   | Tight-fitting, dustproof safety goggles or a full-face respirator to protect the eyes, especially when there is a potential for airborne dispersion. <a href="#">[5]</a>  |
| Respiratory Protection  | Not generally required if handled within a fume hood.                         | In cases of potential aerosol generation outside of a containment system, a NIOSH-certified respirator is recommended. The type of respirator should be selected based on the potential exposure level. <a href="#">[4]</a> <a href="#">[5]</a> |

## Operational Plan: Step-by-Step Handling Procedures

- Preparation:
  - Ensure all necessary PPE is readily available and in good condition.

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the methyl acetate solution.
- Have spill cleanup materials readily accessible.
- Handling **Lipid 114**:
  - Before use, allow the vial to equilibrate to room temperature.
  - As **Lipid 114** is often supplied in a solvent, handle it as a flammable and potentially toxic liquid. Avoid inhalation of vapors.
  - Use appropriate, calibrated equipment for transferring the lipid solution to minimize spills and ensure accuracy.
  - After handling, thoroughly wash hands and any exposed skin with soap and water.[\[6\]](#)
- Spill Response:
  - In the event of a small spill, use an absorbent material to clean the area.
  - For larger spills, evacuate the area and follow your institution's emergency procedures.
  - Utilize wet cleanup methods or a HEPA-filtered vacuum for any dried nanoparticle residues to avoid generating dust.[\[7\]](#) Do not dry sweep.
  - Collect all spill cleanup materials in a sealed, labeled container for proper disposal.[\[7\]](#)

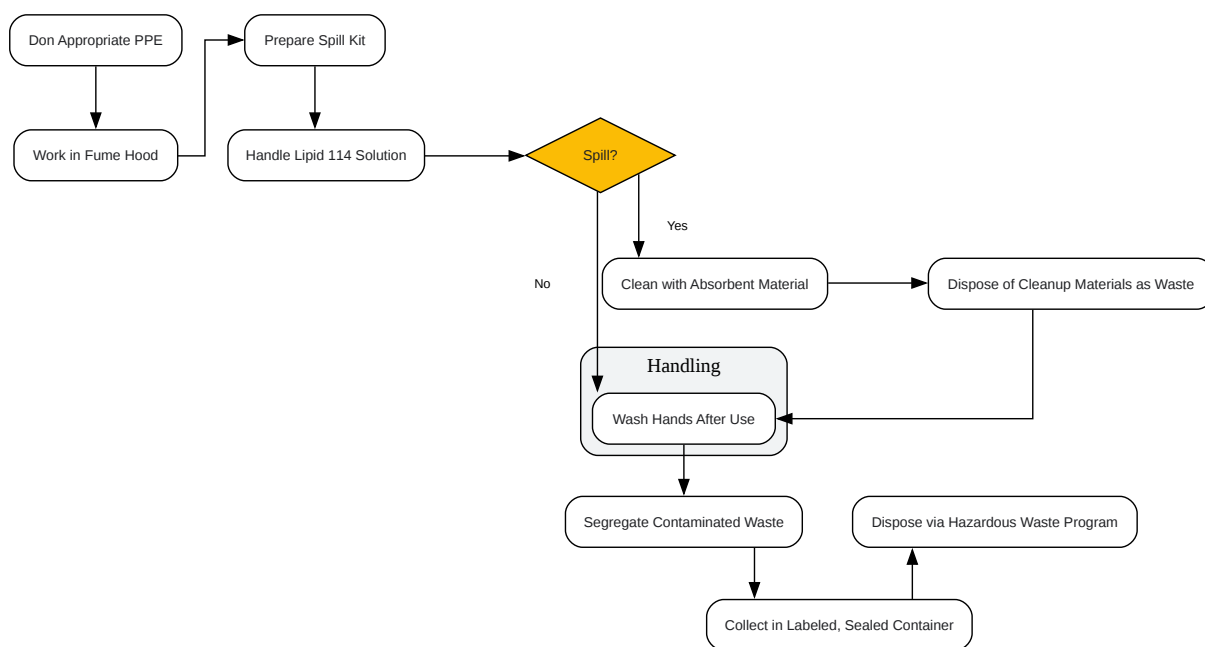
## Disposal Plan

Proper disposal of **Lipid 114** and any materials that have come into contact with it is essential to prevent environmental contamination.

- Waste Segregation:
  - All materials contaminated with **Lipid 114**, including gloves, pipette tips, wipes, and empty vials, should be considered nanomaterial-bearing waste.[\[8\]](#)
  - Do not dispose of this waste in the regular trash or down the drain.[\[8\]](#)

- Waste Collection and Labeling:
  - Collect all solid and liquid waste in separate, leak-proof, and clearly labeled containers.[\[8\]](#)  
[\[9\]](#)
  - The container label should indicate that it contains nanomaterial waste and any other associated chemical hazards (e.g., flammable solvent).[\[8\]](#)
  - Keep waste containers sealed when not in use.[\[8\]](#)
- Final Disposal:
  - Dispose of the waste through your institution's hazardous waste management program.[\[7\]](#)
  - Nanoparticle waste that is not classified as hazardous by the EPA may require incineration.[\[7\]](#)

## Workflow for Handling and Disposal of Lipid 114



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Caption: Workflow for the safe handling and disposal of **Lipid 114**.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Hexa Lipid 114 | BroadPharm [broadpharm.com]
- 4. safety.fsu.edu [safety.fsu.edu]
- 5. aiha-assets.sfo2.digitaloceanspaces.com [aiha-assets.sfo2.digitaloceanspaces.com]
- 6. cellgs.e2ecdn.co.uk [cellgs.e2ecdn.co.uk]
- 7. ehs.ufl.edu [ehs.ufl.edu]
- 8. uab.edu [uab.edu]
- 9. researchgate.net [researchgate.net]
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